

Application Note: In Vivo Administration Protocols for MP-513 (Teneligliptin Hydrobromide Hydrate)

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Compound of Interest

Compound Name: MP-513 (hydrobromide hydrate)

Cat. No.: B10815342

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Executive Summary

MP-513, formally known as Teneligliptin hydrobromide hydrate (CAS: 1572583-29-9), is a highly potent, competitive, and long-lasting inhibitor of the dipeptidyl peptidase-4 (DPP-4) enzyme[1]. Originally developed as an oral therapeutic for type 2 diabetes mellitus, MP-513 has become an essential pharmacological tool for researchers investigating metabolic syndrome, diabetic nephropathy, and cardiovascular complications. This application note provides field-validated, self-validating protocols for the formulation and in vivo administration of MP-513, ensuring high bioavailability, reproducible pharmacodynamics, and rigorous experimental integrity.

Mechanism of Action & Pharmacodynamics

MP-513 exerts its primary metabolic effects by competitively inhibiting the DPP-4 enzyme, demonstrating exceptional potency with an IC₅₀ of 0.37 nM for human DPP-4 and 0.29 nM for rat DPP-4. By blocking DPP-4, MP-513 prevents the rapid enzymatic degradation of endogenous incretin hormones, specifically glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP)[2].

The prolonged half-life of these incretins enhances glucose-dependent insulin secretion from pancreatic β -cells while simultaneously suppressing glucagon release. Beyond glycemic control, MP-513 exhibits pleiotropic cellular effects. It acts as a direct scavenger of hydroxyl radicals, suppresses reactive oxygen species (ROS) production, and inhibits the NLRP3 inflammasome via the activation (phosphorylation) of AMPK in target tissues such as cardiomyocytes[3].



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Figure 1: Mechanism of action of MP-513 inhibiting DPP-4 to preserve incretins and lower blood glucose.

Physicochemical Properties & Formulation Strategies

MP-513 hydrobromide hydrate is a crystalline solid. While it exhibits moderate aqueous solubility, direct dissolution in physiological saline at high concentrations can lead to micro-precipitation, which severely compromises dosing accuracy and in vivo bioavailability.

Therefore, the choice of vehicle is dictated by the route of administration and the required peak plasma concentration (C_{max}).

Table 1: Validated Formulation Strategies for MP-513

Formulation Vehicle	Target Route	Max Concentration	Causality & Preparation Notes
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	IV, IP	~2.5 mg/mL	Causality: DMSO disrupts the hydrate crystal lattice. PEG300 prevents aqueous precipitation. Tween-80 stabilizes the micellar structure.
0.5% CMC-Na in ddH2O	PO (Gavage)	≥5.0 mg/mL	Causality: CMC-Na increases vehicle viscosity, preventing rapid sedimentation of drug particles to ensure uniform dosing[1].
5% DMSO + 95% Corn Oil	PO, IP	~2.0 mg/mL	Causality: Lipid vehicle acts as a depot for extended release. Requires immediate use post-preparation.

In Vivo Formulation Protocols

Protocol A: Preparation of True Solution for IV/IP Injection (Target: 2.5 mg/mL)

Self-Validating Check: Before starting, ensure the MP-513 powder is fully equilibrated to room temperature if stored at -20°C. Opening cold vials causes condensation, which alters the hydration state and skews weighing accuracy.

- Weighing: Accurately weigh 2.5 mg of MP-513 hydrobromide hydrate into a sterile microcentrifuge tube.

- Primary Solubilization (10% DMSO): Add 100 μ L of high-purity DMSO. Vortex vigorously for 30 seconds.
 - Causality: DMSO is a highly polar aprotic solvent necessary to rapidly disrupt the strong intermolecular forces of the hydrobromide hydrate crystal lattice[1].
- Co-solvent Addition (40% PEG300): Add 400 μ L of PEG300. Mix by pipetting up and down.
 - Causality: PEG300 acts as a steric stabilizer. If aqueous saline were added directly to the DMSO stock, the drug would rapidly precipitate out of solution. PEG300 creates a solvent gradient that maintains solubility.
- Surfactant Addition (5% Tween-80): Add 50 μ L of Tween-80. Vortex for 15 seconds.
 - Causality: Tween-80 lowers the surface tension of the mixture, forming micelles that encapsulate the hydrophobic domains of MP-513, preventing aggregation.
- Aqueous Dilution (45% Saline): Slowly add 450 μ L of 0.9% physiological saline dropwise while gently swirling.
 - Causality: Dropwise addition prevents localized supersaturation. Saline ensures the final formulation is isotonic, preventing hemolysis or osmotic tissue damage upon systemic injection.



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Figure 2: Workflow for preparing MP-513 true solution for IV/IP administration.

Protocol B: Preparation of Homogeneous Suspension for Oral Gavage (Target: 5.0 mg/mL)

- Vehicle Preparation: Prepare a 0.5% (w/v) Sodium Carboxymethyl Cellulose (CMC-Na) solution in double-distilled water (ddH₂O). Stir overnight at room temperature to ensure complete polymer hydration.
- Weighing: Accurately weigh 5.0 mg of MP-513 hydrobromide hydrate.
- Suspension: Add 1.0 mL of the 0.5% CMC-Na vehicle to the drug powder.

- Homogenization: Probe sonicate on ice for 3 bursts of 10 seconds, or vortex vigorously for 2 minutes until a milky, uniform suspension is achieved.
 - Causality: MP-513 is not fully soluble in pure water at 5 mg/mL. The CMC-Na polymer network increases the kinematic viscosity of the vehicle, physically trapping the micro-particles of MP-513 in suspension. This prevents rapid sedimentation, ensuring that the exact required dose is drawn into the gavage needle[1].

Experimental Design & Dosing Regimens

A. Oral Glucose Tolerance Test (OGTT) in Rodents

- Objective: Evaluate the acute incretin-preserving and hypoglycemic efficacy of MP-513.
- Model: Zucker fatty rats or high-fat diet (HFD)-induced obese mice[3].
- Workflow & Causality:
 - Fast the animals for 12-16 hours prior to the experiment to establish a baseline fasting blood glucose level.
 - Administer MP-513 (0.03 - 1.0 mg/kg) via oral gavage[3].
 - Critical Timing: Wait exactly 30 to 60 minutes before the glucose challenge. Causality: This pharmacokinetic window allows MP-513 to be absorbed and achieve near-maximal DPP-4 inhibition in the plasma and gut endothelium before the glucose-induced incretin surge occurs[2].
 - Administer an oral glucose load (e.g., 2 g/kg).
 - Measure blood glucose via tail vein prick at 0, 15, 30, 60, and 120 minutes post-glucose load.

B. Chronic Dosing for Diabetic Complications

- Objective: Investigate pleiotropic effects (e.g., diabetic polyneuropathy, cardiomyopathy).
- Model: Streptozotocin (STZ)-induced diabetic rats or mice.

- Workflow & Causality:
 - Administer MP-513 at 10 mg/kg to 30 mg/kg daily via oral gavage for 4 to 24 weeks.
 - Causality of Dose: Chronic models require higher doses (≥ 10 mg/kg) compared to acute OGTTs because the therapeutic endpoints (e.g., scavenging hydroxyl radicals, reducing urinary 8-OHdG, inhibiting the NLRP3 inflammasome) depend on sustained tissue penetration and intracellular target engagement (like AMPK phosphorylation), rather than just circulating DPP-4 inhibition[3].

References

- Title: Tenueligliptin hydrobromide hydrate (MP-513 hydrobromide hydrate)
- Title: Tenueligliptin Hydrobromide Hydrate | DPP inhibitor | CAS 1572583-29-9 Source: Selleckchem URL
- Title: Tenueligliptin (hydrobromide hydrate) (CAS Number: 1572583-29-9)
- Source: PMDA (Pharmaceuticals and Medical Devices Agency)

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Sources

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